

Personal protective equipment for handling 9H-Fluorene-2-carbaldehyde

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Compound of Interest

Compound Name: 9H-Fluorene-2-carbaldehyde

Cat. No.: B1198980

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Essential Safety and Handling Guide for 9H-Fluorene-2-carbaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **9H-Fluorene-2-carbaldehyde** (CAS No: 30084-90-3) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Physical and Chemical Properties

9H-Fluorene-2-carbaldehyde is a light yellow, odorless powder.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ O[2][3]
Molecular Weight	194.23 g/mol [3][4][5][6]
Melting Point	82 - 86 °C / 179.6 - 186.8 °F[1][2][3][6]
Boiling Point	367.1 ± 21.0 °C at 760 mmHg[2][3]
Flash Point	232.5 ± 8.3 °C[2][3]
Density	1.2 ± 0.1 g/cm ³ [2][3]
Appearance	Light yellow powder solid[1][3]
Odor	Odorless[1]
Stability	Air sensitive; sensitive to light.[1]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **9H-Fluorene-2-carbaldehyde**, the following personal protective equipment is mandatory.[2]

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[7] Protective work clothing or lab coat.[7]
Respiratory Protection	A NIOSH/MSHA approved respirator is required when dusts are generated.[8] A type N95 (US) or type P1 (EN 143) respirator filter is recommended.[2]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **9H-Fluorene-2-carbaldehyde** and ensure a safe laboratory environment.

Handling:

- Avoid all contact with skin and eyes.[\[1\]](#)
- Do not breathe in the dust.[\[1\]](#)
- All handling should be conducted in a well-ventilated area or a chemical fume hood.[\[9\]](#)
- Keep the compound under a nitrogen atmosphere to prevent degradation due to air sensitivity.[\[1\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store under a nitrogen atmosphere.[\[1\]](#)
- Keep away from strong oxidizing agents, as they are incompatible.[\[1\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately. [1]

Spill and Disposal Procedures

Spill Management:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as outlined above.[\[1\]](#)
- For solid spills, carefully sweep up the material and shovel it into a suitable, labeled container for disposal.[\[1\]](#) Avoid generating dust.
- Prevent the chemical from entering drains.[\[8\]](#)

Disposal Plan: Chemical waste must be disposed of in accordance with local, regional, and national regulations.[\[1\]](#)

- Waste Collection: Collect all waste material (including contaminated PPE and cleaning materials) in a clearly labeled, sealed, and appropriate container.[\[9\]](#)
- Labeling: The waste container must be labeled as "Hazardous Waste" with the full chemical name "**9H-Fluorene-2-carbaldehyde**" and relevant hazard symbols.[\[9\]](#)

- Professional Disposal: Contact a licensed professional waste disposal service for pickup and disposal. Incineration in a chemical incinerator with an afterburner and scrubber is a recommended method.[9] Do not mix with other waste unless instructed by your institution's Environmental Health and Safety (EHS) department.

Safe Handling Workflow

The following diagram illustrates the procedural workflow for the safe handling of **9H-Fluorene-2-carbaldehyde** from receipt to disposal.



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Caption: Workflow for safe handling of **9H-Fluorene-2-carbaldehyde**.

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